

Essential Safety and Operational Guide for Handling 2-Iodomelatonin

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Compound of Interest

Compound Name: 2-Iodomelatonin

Cat. No.: B1662258

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This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals working with **2-Iodomelatonin**. The following procedures are designed to ensure the safe handling, use, and disposal of this potent melatonin receptor agonist.

Immediate Safety and Handling Precautions

While some safety data sheets for related compounds like melatonin may classify them as non-hazardous, **2-Iodomelatonin** is a highly potent physiological substance and should be handled with the care required for hazardous materials. Another related compound, 6-hydroxy Melatonin, is suspected of causing cancer and is harmful if swallowed.[1] Therefore, a conservative approach to safety is essential.

Personal Protective Equipment (PPE): A comprehensive PPE strategy is required to minimize exposure. This includes protection for the eyes, face, hands, and body.

- **Eye and Face Protection:** At a minimum, safety glasses with side shields are required.[2] For tasks with a splash hazard, such as preparing stock solutions, chemical safety goggles and a face shield should be worn.[2]
- **Hand Protection:** Disposable nitrile gloves are the minimum requirement for incidental contact.[2] Given the potent nature of **2-Iodomelatonin**, double gloving is recommended, especially during weighing and solution preparation. Gloves should be changed immediately if they become contaminated, torn, or punctured.

- **Body Protection:** A laboratory coat is mandatory. For procedures with a higher risk of contamination, a disposable gown made of a low-permeability fabric is recommended.
- **Respiratory Protection:** While not typically required for handling small quantities in a well-ventilated area, a NIOSH-approved respirator may be necessary if there is a risk of generating dust or aerosols.

Quantitative Data Summary

Specific occupational exposure limits for **2-Iodomelatonin** have not been established. The following table provides relevant data for the compound and general safety thresholds.

Parameter	Value	Source
Molecular Weight	358.18 g/mol	
CAS Number	93515-00-5	
Solubility	Soluble to 100 mM in DMSO and ethanol	
Storage Temperature	-20°C	
Biological Activity (Ki)	28 pM for MT1 receptor	

Experimental Protocol: Preparation of a 10 mM Stock Solution in DMSO

This protocol outlines the steps for safely preparing a stock solution of **2-Iodomelatonin**.

Materials:

- **2-Iodomelatonin** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or amber glass vials
- Calibrated analytical balance

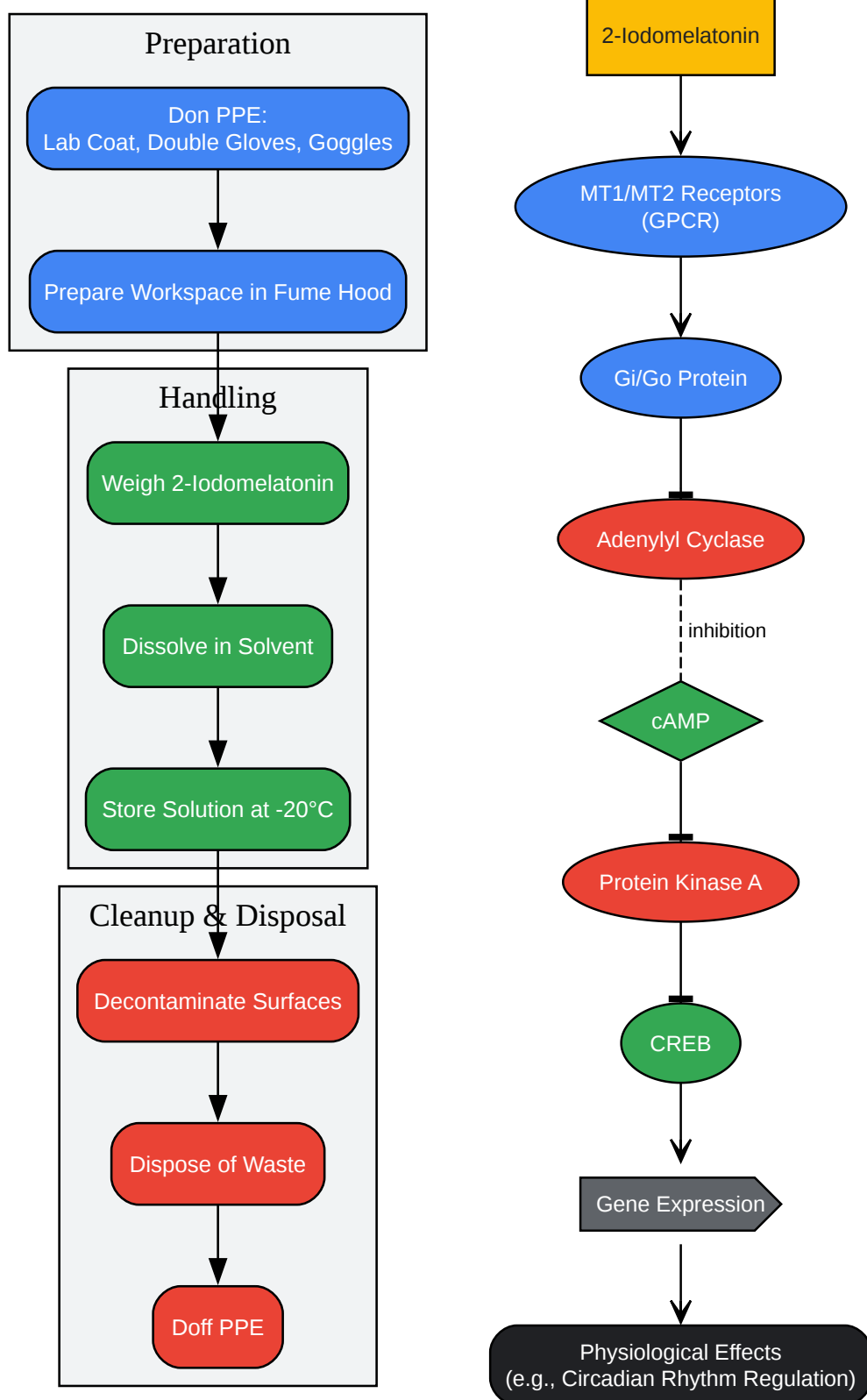
- Fume hood or ventilated enclosure
- Vortex mixer
- Pipettors and sterile, filtered pipette tips

Procedure:

- Preparation: Don all required PPE (lab coat, double gloves, safety goggles). Perform all manipulations within a fume hood or other suitable ventilated enclosure.
- Weighing: Carefully weigh the desired amount of **2-Iodomelatonin** powder on an analytical balance. For a 10 mM solution, this would be approximately 3.58 mg per 1 mL of DMSO.
- Solubilization: Add the appropriate volume of DMSO to the vial containing the **2-Iodomelatonin** powder.
- Mixing: Tightly cap the vial and vortex until the solid is completely dissolved.
- Storage: Store the stock solution at -20°C in a tightly sealed, clearly labeled container. Stock solutions in DMSO are stable for up to 1 month at -20°C and up to 6 months at -80°C.

Visualizing Workflows and Pathways

To further clarify procedures and the biological context of **2-Iodomelatonin**, the following diagrams have been generated.



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References

- 1. cdn.caymanchem.com [cdn.caymanchem.com]
- 2. Personal Protective Equipment Requirements for Laboratories – Environmental Health and Safety [ehs.ncsu.edu]
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